Initial Investigation of Pyrrolidine-2,5-diyldimethanol Reactivity: A Technical Guide

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Compound of Interest

Compound Name:	*Pyrrolidine-2,5-diyldimethanol*
CAS No.:	*5626-66-4*
Cat. No.:	*B1286398*

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Introduction

The pyrrolidine ring is a foundational scaffold in medicinal chemistry, integral to the structure of numerous natural products and synthetic compounds with a wide spectrum of biological activities.[1] Its non-planar and flexible conformation allows for the precise three-dimensional positioning of substituents, making it a "privileged scaffold" for the design of molecules that can effectively interact with biological targets. Among the vast family of pyrrolidine-containing molecules, **Pyrrolidine-2,5-diyldimethanol**, a C2-symmetric diol, presents a unique platform for the synthesis of novel chiral ligands and pharmacologically active agents. This technical guide provides an in-depth initial investigation into the reactivity of **Pyrrolidine-2,5-diyldimethanol**, focusing on its synthesis, potential reactions, and applications in drug development.

Synthesis of **Pyrrolidine-2,5-diyldimethanol**

The synthesis of chiral **Pyrrolidine-2,5-diyldimethanol**, particularly the (2S,5S) and (2R,5R) enantiomers, is most commonly achieved through the reduction of the corresponding diester or

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dicarboxylic acid derivatives of proline. A robust and frequently employed method involves the use of a powerful reducing agent such as Lithium Aluminium Hydride ($LiAlH_4$).[2][3]

Experimental Protocol: Synthesis of (2S,5S)-Pyrrolidine-2,5-diyldimethanol

This protocol details the reduction of diethyl (2S,5S)-pyrrolidine-2,5-dicarboxylate to (2S,5S)-**pyrrolidine-2,5-diyldimethanol** using Lithium Aluminium Hydride.

Materials:

- Diethyl (2S,5S)-pyrrolidine-2,5-dicarboxylate
- Lithium Aluminium Hydride ($LiAlH_4$)
- Anhydrous Tetrahydrofuran (THF)
- Anhydrous Diethyl Ether
- Ethyl Acetate
- 1 M Sodium Hydroxide (NaOH) solution
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Argon or Nitrogen gas for inert atmosphere

Procedure:

- A solution of diethyl (2S,5S)-pyrrolidine-2,5-dicarboxylate in anhydrous THF is added dropwise to a stirred suspension of $LiAlH_4$ in anhydrous THF under an inert atmosphere (Argon or Nitrogen) at 0 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for a specified period, monitored by thin-layer chromatography (TLC) until the starting material is consumed.

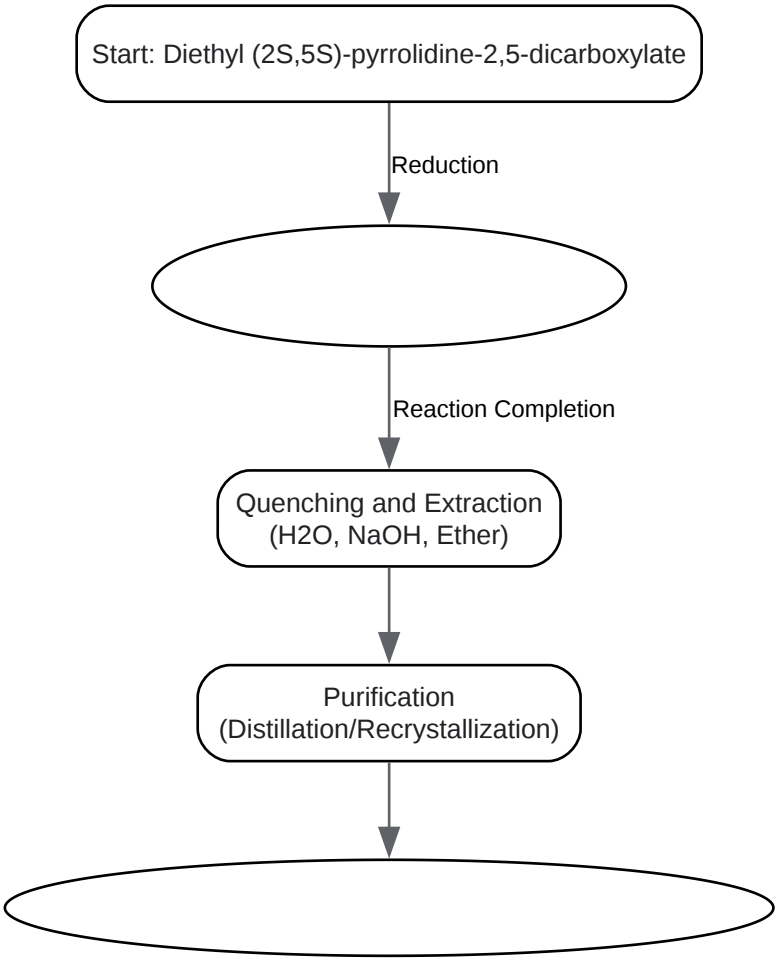
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- The reaction is then carefully quenched by the sequential dropwise addition of water, followed by 1 M NaOH solution, and finally more water, while maintaining cooling in an ice bath.
- The resulting granular precipitate is filtered off and washed thoroughly with diethyl ether.
- The combined organic filtrates are dried over anhydrous $MgSO_4$, filtered, and the solvent is removed under reduced pressure to yield the crude (2S,5S)-**pyrrolidine-2,5-diyldimethanol**.
- The crude product can be further purified by distillation or recrystallization.

Safety Precautions: Lithium Aluminium Hydride is a highly reactive and pyrophoric reagent. It reacts violently with water and protic solvents. All manipulations should be carried out under a strictly inert and anhydrous atmosphere by trained personnel.[4][5]

Logical Workflow for Synthesis

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Caption: General workflow for the synthesis of (2S,5S)-**Pyrrolidine-2,5-diyldimethanol**.

Spectroscopic Data

The structural confirmation of **Pyrrolidine-2,5-diyldimethanol** relies on standard spectroscopic techniques. While a complete dataset for the unsubstituted diol is not readily available in the public domain, the expected characteristic signals are summarized below based on the analysis of similar pyrrolidine derivatives.[6][7][8][9]

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Spectroscopic Data	(2S,5S)-Pyrrolidine-2,5-diyldimethanol
^{1}H NMR ($CDCl_3$, δ ppm)	~1.5-2.0 (m, 4H, C_3-H_2, C_4-H_2), ~3.4-3.8 (m, 6H, C_2-H, C_5-H, 2 x CH_2OH), ~2.0-3.0 (br s, 3H, NH, 2 x OH)
^{13}C NMR ($CDCl_3$, δ ppm)	~28-32 (C_3, C_4), ~60-65 (C_2, C_5), ~65-70 (CH_2OH)
IR (KBr, cm^{-1})	~3300-3400 (br, O-H, N-H stretching), ~2850-2950 (C-H stretching), ~1050-1150 (C-O stretching)
Mass Spectrometry (EI)	m/z (%): [M]+, [M-H_2O]+, [M-CH_2OH]+

Reactivity and Potential Applications

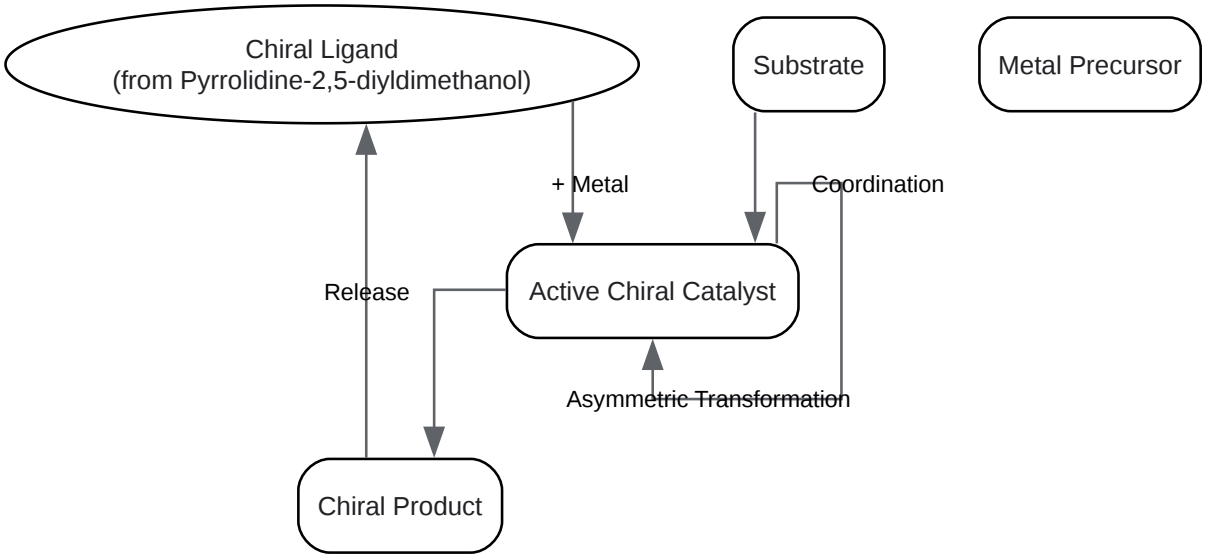
The reactivity of **Pyrrolidine-2,5-diyldimethanol** is primarily centered around its two hydroxyl groups and the secondary amine. These functional groups provide multiple avenues for derivatization, making it a versatile building block in organic synthesis.

Catalysis

Chiral C2-symmetric 2,5-disubstituted pyrrolidine derivatives are widely recognized for their application as chiral ligands in asymmetric catalysis.[10][11] The diol functionality of **Pyrrolidine-2,5-diyldimethanol** can be readily modified to synthesize a variety of ligands for metal-catalyzed reactions, such as the addition of diethylzinc to aldehydes, leading to the formation of chiral secondary alcohols with high enantiomeric excess.[11]

Potential Catalytic Cycle

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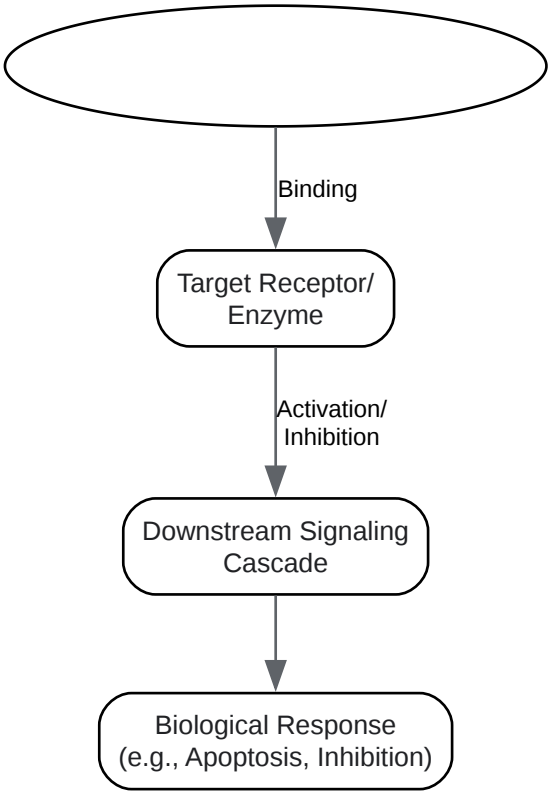
Caption: Generalized catalytic cycle involving a ligand derived from **Pyrrolidine-2,5-diyldimethanol**.

Drug Development

The pyrrolidine scaffold is a key component in a multitude of FDA-approved drugs.[12] Derivatives of **Pyrrolidine-2,5-diyldimethanol** can be explored for various biological activities. For instance, functionalization of the hydroxyl groups can lead to the synthesis of novel esters, ethers, or carbamates, while the secondary amine can be derivatized to form amides or tertiary amines. These modifications can be tailored to interact with specific biological targets. Studies on related bis(hydroxymethyl)pyrrolizine derivatives have shown potential anticancer activity.[10]

Potential Signaling Pathway Interaction

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Caption: Hypothetical interaction of a **Pyrrolidine-2,5-diyldimethanol** derivative with a biological target.

Conclusion

Pyrrolidine-2,5-diyldimethanol serves as a valuable and versatile chiral building block with significant potential in both asymmetric catalysis and drug discovery. Its synthesis from readily available proline derivatives, coupled with the reactivity of its diol and secondary amine functionalities, opens up a wide array of possibilities for the creation of novel and complex molecular architectures. Further investigation into the specific reactions and biological activities of its derivatives is warranted to fully exploit the potential of this promising scaffold. This guide provides a foundational understanding to encourage and support such research endeavors.

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